

2-Chloro-3-(difluoromethyl)-6-methylquinoline: Structural Profiling and Synthetic Methodologies

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Compound of Interest

Compound Name: 2-Chloro-3-(difluoromethyl)-6-methylquinoline

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Core Structural and Electronic Profiling

In modern drug discovery and medicinal chemistry, the strategic functionalization of privileged scaffolds is paramount. **2-Chloro-3-(difluoromethyl)-6-methylquinoline** represents a highly specialized, multi-functionalized heterocyclic building block. Its precise substitution pattern offers orthogonal reactivity and unique physicochemical properties, making it an invaluable intermediate for synthesizing kinase inhibitors, antimalarials, and advanced agrochemicals[1].

As a Senior Application Scientist, understanding the "why" behind this molecule's architecture is critical before deploying it in a synthetic pathway:

- **The Quinoline Scaffold:** Provides a rigid, aromatic framework capable of π - π stacking and hydrogen bonding (via the nitrogen lone pair) within biological target sites.
- **C2-Chlorine (The Electrophilic Node):** The quinoline nitrogen exerts strong inductive (-I) and mesomeric (-M) electron-withdrawing effects, heavily depleting electron density at the C2 position[2]. This activation makes the C2-chlorine an exceptional leaving group, priming the molecule for Nucleophilic Aromatic Substitution (S_NAr) and palladium-catalyzed cross-coupling reactions.

- **C3-Difluoromethyl Group (The Bioisostere):** Unlike a fully fluorinated trifluoromethyl (-CF₃) group, the -CHF₂ moiety acts as a lipophilic hydrogen bond donor. It precisely modulates the pK_a of the adjacent quinoline nitrogen, improving membrane permeability while conferring metabolic stability against cytochrome P450-mediated oxidation[1].
- **C6-Methyl Group (The Steric Handle):** Provides weak electron donation (+I, +M via hyperconjugation) to the carbocyclic ring, slightly offsetting the electron-withdrawing nature of the pyridine moiety. Sterically, it serves as a hydrophobic vector designed to occupy lipophilic pockets in target proteins.

Physicochemical Properties

To guide downstream formulation and purification strategies, the theoretical and predicted quantitative data for this compound are summarized below.

Property	Value	Clinical / Synthetic Relevance
Molecular Formula	C ₁₁ H ₈ ClF ₂ N	Defines stoichiometric calculations.
Molecular Weight	227.64 g/mol	Highly efficient ligand efficiency (LE) metric.
LogP (Predicted)	~3.5	Indicates favorable lipophilicity for membrane crossing.
Hydrogen Bond Donors	0 (Strict) / 1 (Weak)	The -CHF ₂ proton can act as a weak H-bond donor.
Hydrogen Bond Acceptors	3 (N, F, F)	Facilitates target protein interactions.
Topological Polar Surface Area	12.89 Å ²	Excellent predictor for blood-brain barrier (BBB) penetration.

Synthetic Methodologies: A Self-Validating Workflow

Direct installation of a difluoromethyl group onto an unfunctionalized quinoline ring is synthetically unfeasible due to regioselectivity issues. Therefore, the most robust, high-yielding strategy is a bifurcated approach: constructing a 3-formyl precursor via a Vilsmeier-Haack cyclization, followed by deoxofluorination[3].

Quantitative Reagent Summary

Reagent	Equivalents	Function in Workflow
N-(p-Tolyl)acetamide	1.0 eq	Primary starting material
Phosphorus Oxychloride (POCl ₃)	3.5 - 4.5 eq	Vilsmeier reagent precursor / Dehydrating agent
N,N-Dimethylformamide (DMF)	3.0 eq	Solvent / Formylating reactant
DAST	1.5 - 2.0 eq	Nucleophilic deoxofluorinating agent

Phase 1: Meth-Cohn Cyclization (Vilsmeier-Haack)

Causality & Mechanism: The Meth-Cohn synthesis is the gold standard for constructing 2-chloro-3-formylquinolines[3]. The Vilsmeier-Haack reagent (a chloromethyleneiminium ion formed in situ from POCl₃ and DMF) acts as a potent electrophile. The reaction with N-(p-tolyl)acetamide forces a double formylation followed by an intramolecular electrophilic aromatic substitution. The high temperature (120°C) provides the thermodynamic energy required to drive the final rearomatization, yielding the highly stable quinoline core[4].

Step-by-Step Protocol:

- **Reagent Preparation:** Cool anhydrous DMF (3.0 eq) to 0°C under an inert atmosphere. Add POCl₃ (4.5 eq) dropwise to control the highly exothermic formation of the Vilsmeier reagent.
- **Addition:** Slowly introduce N-(p-tolyl)acetamide (1.0 eq) to the stirring complex.
- **Cyclization:** Heat the reaction mixture to 120°C for 4–6 hours.

- Quench & Isolate: Cool the mixture to room temperature and pour it over crushed ice. The target intermediate, 2-chloro-6-methylquinoline-3-carbaldehyde, will precipitate as a solid. Filter, wash with cold water, and recrystallize from ethyl acetate.
- Self-Validation:
 - TLC: Run in Hexane:EtOAc (3:1). The starting material must be fully consumed, replaced by a highly UV-active product spot.
 - NMR: ^1H NMR (CDCl_3) must display a distinct, sharp aldehydic proton singlet at ~ 10.5 ppm and a methyl singlet at ~ 2.5 ppm[5].

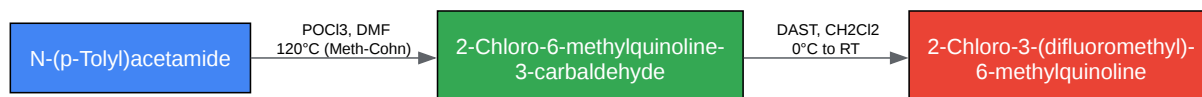
Phase 2: Deoxofluorination via DAST

Causality & Mechanism: Diethylaminosulfur trifluoride (DAST) facilitates the nucleophilic substitution of the aldehydic oxygen with two fluorine atoms. The reaction proceeds via a transient sulfurane intermediate. Strict anhydrous conditions are non-negotiable; DAST hydrolyzes violently in the presence of water to yield highly corrosive hydrogen fluoride (HF).

Step-by-Step Protocol:

- Setup: Dissolve the purified 2-chloro-6-methylquinoline-3-carbaldehyde (1.0 eq) in anhydrous dichloromethane (DCM) under a strict Argon atmosphere at 0°C .
- Addition: Add DAST (1.5 eq) dropwise via a syringe pump to control the thermal profile.
- Reaction: Allow the mixture to warm naturally to room temperature and stir for 12 hours.
- Quench: Cool the flask back to 0°C and carefully quench with saturated aqueous NaHCO_3 to neutralize HF byproducts.
- Extraction: Extract the aqueous layer with DCM (3x). Dry the combined organic layers over anhydrous MgSO_4 , concentrate under reduced pressure, and purify via silica gel flash chromatography.
- Self-Validation:

- NMR: ^{19}F NMR must show characteristic signals around -115 ppm. ^1H NMR will reveal a triplet for the $-\text{CHF}_2$ proton ($J \approx 55$ Hz) due to geminal fluorine coupling, while the aldehyde singlet at 10.5 ppm must be completely absent.



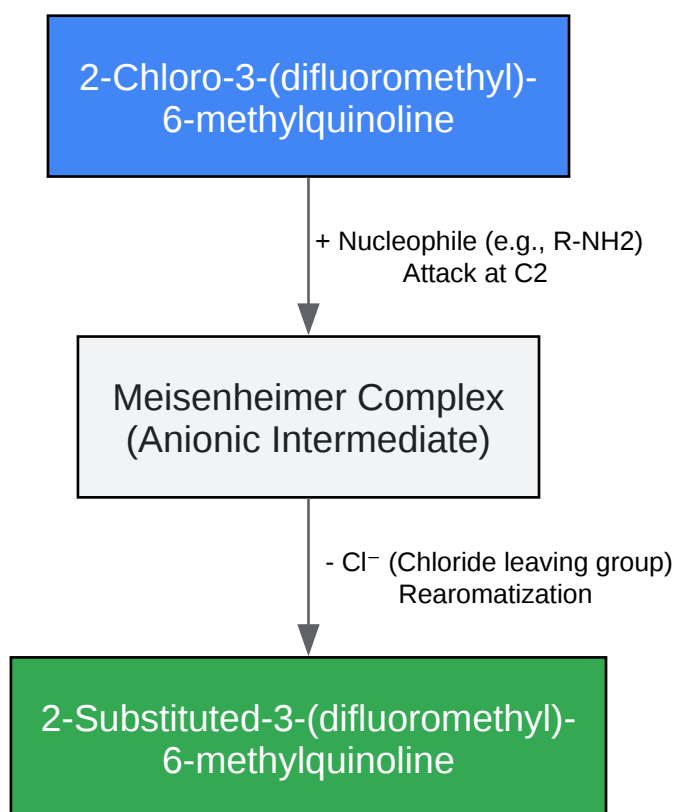
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Synthetic workflow from N-(p-Tolyl)acetamide to the target fluorinated quinoline.

Downstream Reactivity & Applications

The primary utility of **2-Chloro-3-(difluoromethyl)-6-methylquinoline** lies in the orthogonal reactivity of the C2-chlorine atom. Because the $-\text{CHF}_2$ group is chemically inert under basic and nucleophilic conditions, the molecule can be subjected to rigorous $\text{S}_{\text{N}}\text{Ar}$ conditions or Palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura, Buchwald-Hartwig) without degrading the bioisostere[2].

When reacted with primary or secondary amines, the nucleophile attacks the electron-deficient C2 carbon, forming a negatively charged Meisenheimer complex. The rapid expulsion of the chloride ion restores aromaticity, yielding a highly functionalized, drug-like scaffold.



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Nucleophilic Aromatic Substitution (S_NAr) mechanism at the C2 position.

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